

Application Notes and Protocols: **tert-Butyl (2,3-dihydroxypropyl)carbamate**

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Compound of Interest

Compound Name: *tert-Butyl (2,3-dihydroxypropyl)carbamate*

Cat. No.: B163539

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For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl (2,3-dihydroxypropyl)carbamate is a versatile chiral building block of significant interest in medicinal chemistry and drug development. Its structure, featuring a Boc-protected amine and a diol functional group, makes it an ideal starting material for the synthesis of a variety of complex chiral molecules, including key pharmaceutical intermediates. The presence of the Boc protecting group allows for selective manipulation of the hydroxyl groups, while the diol moiety provides a scaffold for the construction of stereochemically defined structures. This document provides detailed application notes and experimental protocols for the use of **tert-Butyl (2,3-dihydroxypropyl)carbamate** as a strategic component in the synthesis of bioactive compounds, with a particular focus on the preparation of oxazolidinone antibiotics.

Physicochemical Properties

A summary of the key physicochemical properties of **tert-Butyl (2,3-dihydroxypropyl)carbamate** is presented in the table below, providing essential data for its handling and use in synthesis.^[1]

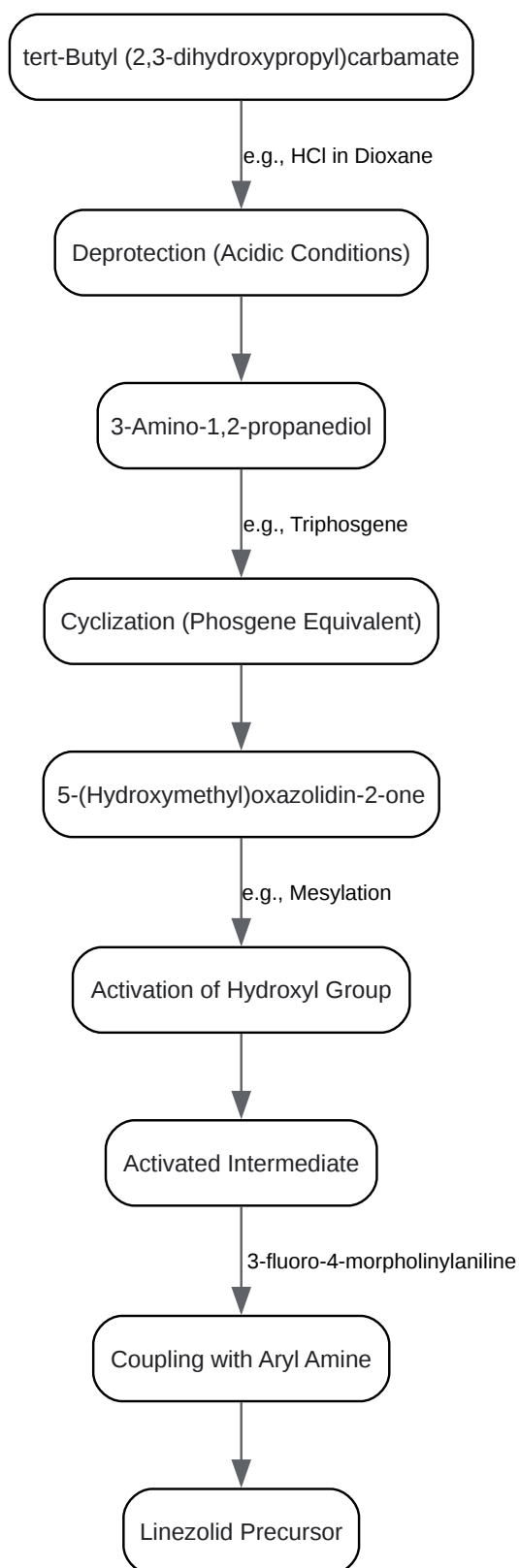
| Property | Value |
|------------------|---|
| Chemical Formula | C ₈ H ₁₇ NO ₄ |
| Molecular Weight | 191.22 g/mol [1] |
| Appearance | White to off-white solid |
| Melting Point | 60-63 °C[1] |
| CAS Number | 137618-48-5[1] |
| Solubility | Soluble in methanol, ethanol, and other polar organic solvents. |

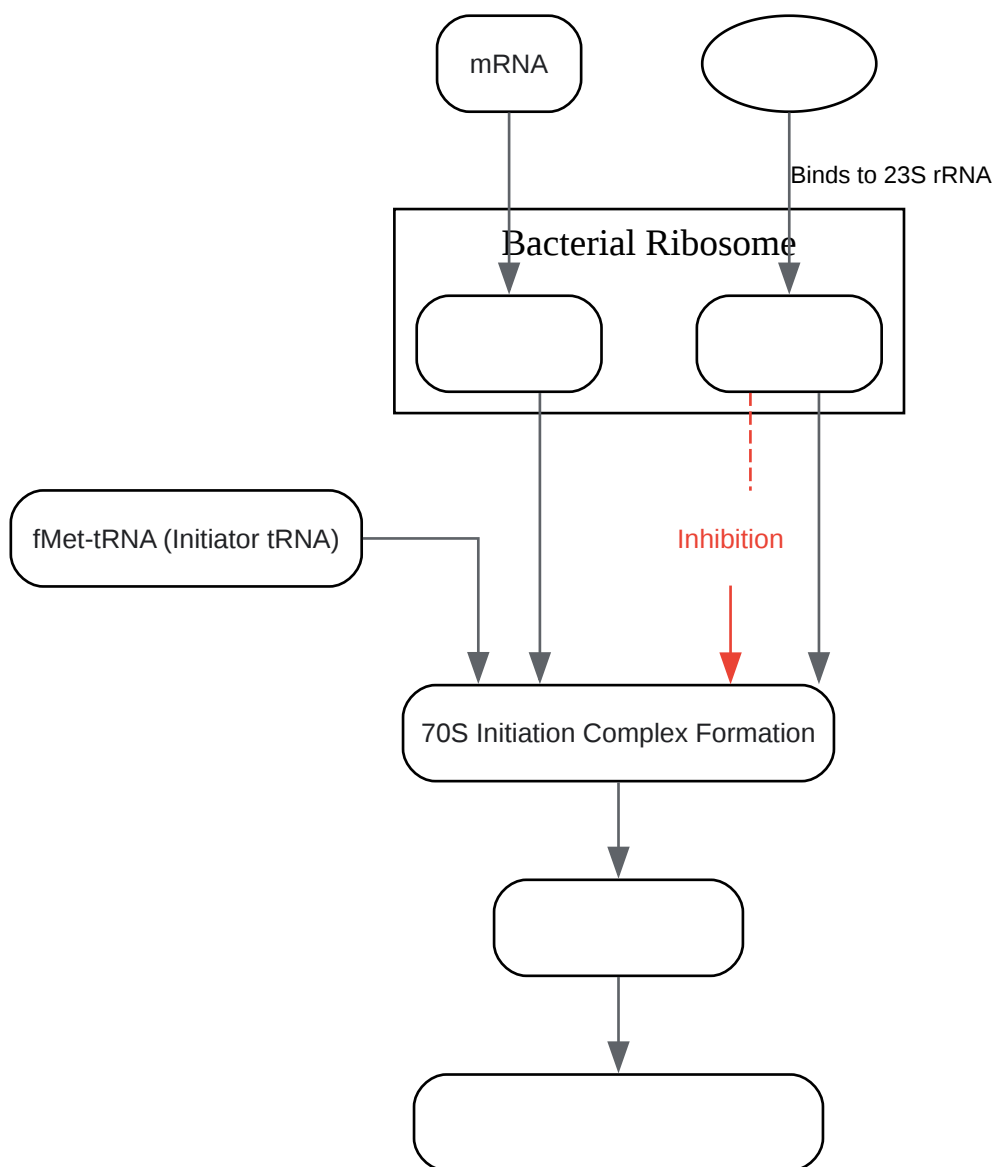
Application 1: Synthesis of Chiral Oxazolidinones - A Key Scaffold for Antibiotics

Oxazolidinones are a critical class of synthetic antibiotics effective against a range of Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE). The prominent member of this class, Linezolid, functions by inhibiting the initiation of protein synthesis in bacteria.[2][3][4] **tert-Butyl (2,3-dihydroxypropyl)carbamate** serves as a valuable chiral precursor for the stereoselective synthesis of the core 5-(hydroxymethyl)oxazolidin-2-one ring system.

Experimental Workflow for the Synthesis of a Linezolid Intermediate

The following workflow outlines the synthetic strategy from **tert-Butyl (2,3-dihydroxypropyl)carbamate** to a key intermediate in the synthesis of Linezolid.





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References

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